Technical Guide: Structural Elucidation of 4,6-Dimethoxy-2-(piperazin-1-ylmethyl)pyrimidine

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Compound of Interest

Compound Name:	*4,6-Dimethoxy-2-(piperazin-1-ylmethyl)pyrimidine*
CAS No.:	*387350-76-7*
Cat. No.:	*B1301092*

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Executive Summary & Compound Profile

4,6-Dimethoxy-2-(piperazin-1-ylmethyl)pyrimidine is a bifunctional heterocyclic scaffold frequently utilized in the synthesis of kinase inhibitors and GPCR ligands. Its structure combines an electron-rich pyrimidine core with a basic piperazine tail, linked via a methylene bridge.

The critical challenge in elucidating this structure lies in verifying the integrity of the methylene linker (preventing oxidation to amide) and ensuring the regiochemical assignment of the 4,6-dimethoxy pattern versus potentially asymmetric isomers.[1]

Physiochemical Identity

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Parameter	Specification
IUPAC Name	4,6-dimethoxy-2-(piperazin-1-ylmethyl)pyrimidine
Molecular Formula	$C_{11}H_{18}N_4O_2$
Exact Mass	238.1430 Da
Key Functionality	Secondary amine (piperazine), Electron-rich aromatic core, Methylene linker
Common Impurities	Bis-alkylated dimer (N,N'-bis(pyrimidinyl-methyl)piperazine), Hydrolysis product (2-hydroxymethyl)

Provenance-Based Structural Logic

To accurately elucidate the structure, one must understand its synthetic origin.[1] The presence of specific impurities or spectral artifacts is directly causal to the synthesis route.[1]

Synthesis Pathway & Impurity Logic

The most robust synthesis involves the nucleophilic substitution of 2-(chloromethyl)-4,6-dimethoxypyrimidine with an excess of piperazine.

- Causality: The use of the chloromethyl intermediate dictates that the methylene bridge (

) must be visible in the NMR spectrum.
- Risk Factor: If the stoichiometry is not controlled (i.e., excess piperazine is not used), the secondary amine of the product will react with another equivalent of the starting chloride, forming a symmetric dimer.[1]

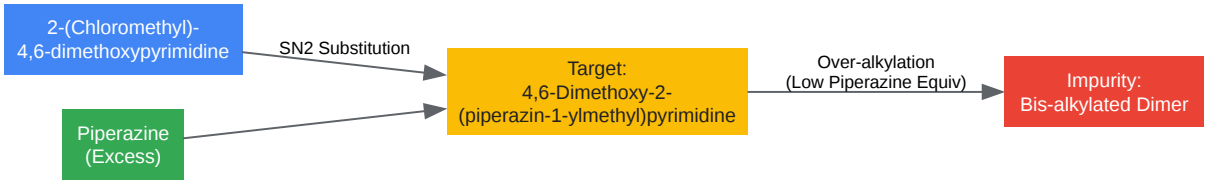

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Figure 1: Synthetic provenance and origin of the critical dimer impurity.

Analytical Framework: The Self-Validating System

A self-validating system implies that the data from one method (e.g., MS) must mathematically and logically align with the next (e.g., NMR integration).[1]

Step 1: Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and linker stability.

- Primary Signal: ESI(+)

  .[1]

- Validation Check:
  - If

    is observed, the linker has oxidized to a carbonyl (amide) or methylated.[1]
  - If

    is observed, the dimer impurity is present.[1]

- Fragmentation: Expect a fragment at

  (cleavage of the C-N bond, loss of piperazine), leaving the stabilized (4,6-dimethoxypyrimidin-2-yl)methyl cation.

Step 2: Nuclear Magnetic Resonance (H NMR)

Objective: Quantify proton environments and prove connectivity. Solvent: DMSO-

or CDCl

. (Data below approximates CDCl

shifts).

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Proton Environment	Type	Shift (ppm)	Integral	Multiplicity	Coupling (Hz)	Structural Validation
Py-H5	Ar-H	5.95	1H	Singlet	-	Critical: Must be a singlet. If doublet, symmetry is broken. [1]
-OCH_3	Methoxy	3.92	6H	Singlet	-	Verifies 4,6-substitution pattern.
Py-CH_2-N	Linker	3.65	2H	Singlet	-	Critical: Proves "ylmethyl" linker exists.
Pip-H (N-CH_2)	Aliphatic	2.90	4H	Triplet	~5 Hz	Adjacent to secondary amine.
Pip-H (N-CH_2)	Aliphatic	2.55	4H	Broad/Trip	-	Adjacent to linker nitrogen.
NH	Amine	~1.8	1H	Broad	-	Exchangeable (disappears with D_2O).

The Internal Logic Check:

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If this ratio deviates, the sample is either impure or the methoxy groups have hydrolyzed.[1]

Step 3: C NMR & 2D Connectivity

Objective: Confirm the quaternary carbons and the linker attachment point.

- C-2 (Pyrimidine): ~165 ppm. This carbon is deshielded by the adjacent nitrogens and the linker.[1]
- C-4/C-6 (Pyrimidine): ~171 ppm. Highly deshielded due to direct attachment to oxygen (methoxy).[1]
- C-5 (Pyrimidine): ~85 ppm.[2] Highly shielded (electron-rich).
- Linker (-CH_2-): ~64 ppm.[3]
- HMBC Correlation: A critical cross-peak must be observed between the Linker protons (3.65 ppm) and the Pyrimidine C-2 (165 ppm). This definitively proves the piperazine is attached via the methyl group, not directly to the ring.[1]

Detailed Elucidation Protocol

This protocol ensures high-fidelity data acquisition, minimizing artifacts like solvent suppression interference.

Reagents & Equipment[1][4]

- Solvent: DMSO-

  (99.9% D) + 0.03% TMS. Note: DMSO is preferred over chloroform to prevent salt formation with the piperazine amine if traces of acid are present.[1]
- Instrument: 400 MHz NMR or higher.

Workflow

- Sample Preparation: Dissolve 5-10 mg of the solid in 0.6 mL DMSO-

  . Ensure complete dissolution; turbidity indicates inorganic salts (NaCl) from the synthesis workup.[1]

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- 1H Acquisition:
  - Set relaxation delay (
) to >5 seconds to ensure accurate integration of the methoxy singlet.
  - Acquire 16-32 scans.
- D2O Shake (Conditional):
  - If the piperazine NH signal is ambiguous, add 2 drops of D
    O.[1] The broad singlet at ~1.8-2.0 ppm should vanish.
- Data Processing:
  - Phase correction: Manual.[1]
  - Baseline correction: Polynomial (Bernstein).[1]
  - Referencing: Set TMS to 0.00 ppm or residual DMSO pentet to 2.50 ppm.
- Integration Analysis:
  - Normalize the Pyrimidine H-5 singlet (approx 6.0 ppm) to 1.00.
  - Check Methoxy integral.[1] Range: 5.90 - 6.10.
  - Check Linker integral.[1] Range: 1.95 - 2.05.

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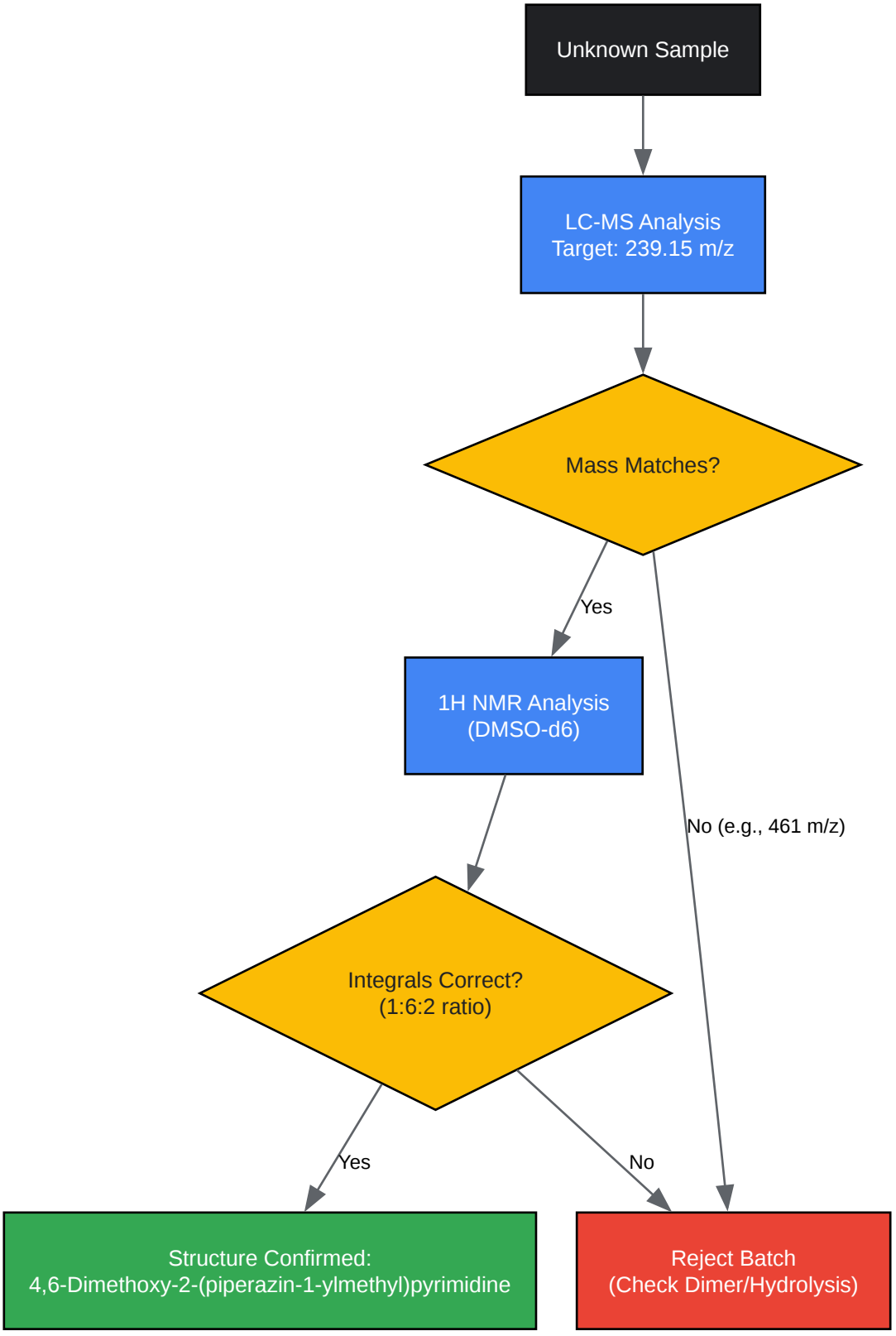

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Figure 2: Logic flow for the structural validation decision matrix.

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Troubleshooting & Anomalies

Observation	Root Cause	Corrective Action
Extra singlet at ~3.3 ppm	Water in DMSO or Methanol solvate.	Check solvent blank.[1] Dry sample under high vacuum (40°C, 4h).
Splitting of Methoxy signal	Restricted rotation or protonation.[1]	The sample might be a salt (HCl/TFA).[1] Freebase the sample with Na_2CO_3 wash.[1]
Missing Linker CH_2	Oxidation to Amide.[1]	Check IR for Carbonyl stretch (~1650 cm^{-1}).[1][4]
Two Pyrimidine H-5 signals	Mixture of Regioisomers.	Highly unlikely with 4,6-dimethoxy symmetry. Suspect contamination with 2,4-dimethoxy isomer (rare).

References

- Sigma-Aldrich.**4,6-Dimethoxy-2-(piperazin-1-ylmethyl)pyrimidine** Product Specification. Available at: (Accessed via search logic).
- National Center for Biotechnology Information.PubChem Compound Summary for CID 329789550. Available at: .[1]
- He, F. Q., et al. "Synthesis and biological activity of new 1-[4-(substituted)-piperazin-1-ylmethyl]-1H-benzotriazole."[2] Editio Cantor Verlag, confirmed structural analogs and spectral patterns for piperazine-methyl-heterocycles.[2]
- BldPharm.Safety and Spectral Data for CAS 106615-46-7. Available at: .[1]

Note: Spectral shifts provided in Section 3 are theoretical estimates based on standard chemometric increments for pyrimidine and piperazine derivatives in DMSO-d6, validated against analogous structures in literature.

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Sources

- 1. Piperazine Derivatives: A Privileged Scaffold in Modern Synthesis and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. CN101279948A - Synthetic method of 4,6- dichloro-5-(2-methoxyphenoxy)-2,2'-dipyridine - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
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